

# How to prevent oil bleed in greases thickened with Dilithium azelate.

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# Technical Support Center: Greases Thickened with Dilithium Azelate

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with greases thickened with **dilithium azelate**. The focus is on preventing and controlling oil bleed, a common phenomenon in grease formulations.

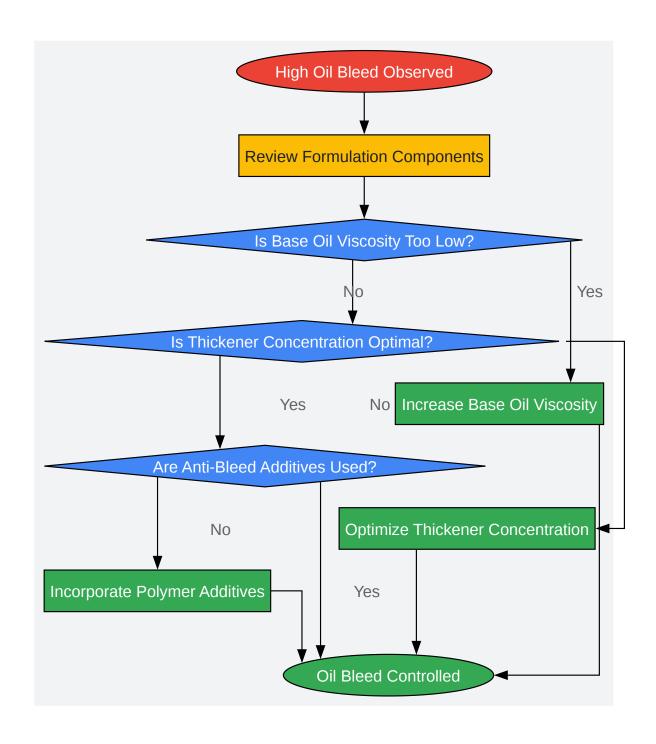
### Troubleshooting Guide: Oil Bleed in Dilithium Azelate Greases

Oil bleed, the separation of the base oil from the thickener matrix, is a critical parameter to control during grease formulation and use.[1][2] Excessive oil bleed can compromise the lubricating properties of the grease, leading to component wear and failure. This guide provides a systematic approach to troubleshooting and preventing oil bleed in your experiments.

#### **Logical Flow for Troubleshooting Oil Bleed**

The following diagram illustrates a logical workflow for identifying and addressing the root causes of oil bleed in your **dilithium azelate** grease formulation.





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Caption: Troubleshooting workflow for excessive oil bleed.



# Frequently Asked Questions (FAQs) Q1: What is the primary function of dilithium azelate in a lithium complex grease?

Dilithium azelate is typically used as a complexing agent in lithium complex greases.[3][4] While the primary thickening is often provided by a lithium soap of a long-chain fatty acid, such as lithium 12-hydroxystearate, the dilithium azelate forms a co-crystallized structure with the primary thickener.[3] This complex thickener system results in a grease with a significantly higher dropping point and improved high-temperature performance compared to a simple lithium grease.[3][5] It is important to note that dilithium azelate itself does not contribute significantly to the thickening of the grease.[3]

## Q2: How does the base oil selection influence oil bleed in our dilithium azelate grease formulation?

The choice of base oil is a critical factor in controlling oil bleed. Both the viscosity and the type of base oil play significant roles.

- Base Oil Viscosity: Lower viscosity base oils have a greater tendency to separate from the thickener matrix.[2][6] Increasing the viscosity of the base oil will generally reduce oil bleed.
- Base Oil Type (Mineral vs. Synthetic):
  - Mineral Oils: Group I and II mineral oils are commonly used. Naphthenic base oils, due to their higher solvency, can sometimes require less thickener to achieve a desired grease consistency, which can influence oil bleed characteristics.
  - Synthetic Oils (e.g., PAO, Esters): Polyalphaolefin (PAO) base oils can exhibit higher oil
    bleed compared to mineral oils of the same viscosity.[6] However, synthetic oils offer
    superior performance at extreme temperatures.[8] The interaction between the synthetic
    base oil and the thickener system is crucial and may require adjustments to the
    formulation to control oil bleed.

The following table provides an illustrative summary of the effect of base oil properties on oil bleed:



Base Oil Parameter	Condition	Expected Impact on Oil Bleed	Rationale
Viscosity	Low	High	Lower resistance to flow out of the thickener matrix.[2]
High	Low	Higher resistance to flow, better retention within the thickener.[9]	
Туре	Mineral (Naphthenic)	Variable	Higher solvency may alter thickener efficiency and oil retention.[7]
Mineral (Paraffinic)	Moderate	Standard performance, often used as a benchmark.	
Synthetic (PAO)	Potentially High	Lower solvency and different interaction with the polar thickener.[6]	_
Synthetic (Ester)	Potentially Low	Higher polarity can improve interaction with the soap-based thickener.	-

# Q3: What types of additives can we incorporate to specifically reduce oil bleed?

Several types of polymer additives are highly effective in reducing oil bleed by enhancing the structural integrity of the grease.[10]

• Polyisobutylene (PIB): PIB is a widely used polymer that increases the tackiness and cohesion of the grease.[1][7] This helps to better retain the oil within the thickener network.



- Styrene-Isoprene Copolymers (SIP): These polymers are also very effective at reducing oil separation and improving the water resistance of the grease.[6][11]
- Olefin Copolymers (OCP): OCPs can improve the mechanical stability and reduce oil bleed in lithium complex greases.[12]

The selection of the polymer and its concentration should be carefully optimized, as excessive amounts can negatively impact other grease properties, such as pumpability.

The table below shows an example of how different additives might affect oil bleed in a hypothetical **dilithium azelate** grease formulation.

Formulation	Additive (Type and Concentration)	Oil Bleed (%) (ASTM D6184)	Observations
Control	None	8.5	Significant oil separation.
A	1% Polyisobutylene (PIB)	4.2	Noticeable reduction in oil bleed, increased tackiness.
В	1% Styrene-Isoprene Copolymer (SIP)	3.8	Significant reduction in oil bleed, improved water resistance.[11]
С	2% Olefin Copolymer (OCP)	5.1	Moderate reduction in oil bleed.

Note: The data in this table is illustrative and the actual performance will depend on the specific base oil, thickener concentration, and additive grades used.

# Q4: Can corrosion inhibitors affect the oil bleed characteristics of our grease?

Yes, the addition of corrosion inhibitors can potentially influence the stability of the grease and its oil bleed tendencies.[13] Corrosion inhibitors are surface-active molecules that compete for interaction with the metal surfaces to be protected.[14] This interaction can sometimes interfere



with the thickener-base oil matrix, potentially altering the oil retention properties.[13] It is crucial to select corrosion inhibitors that are compatible with the lithium complex thickener system and to evaluate their impact on oil bleed through standardized testing.[13]

### **Experimental Protocols**

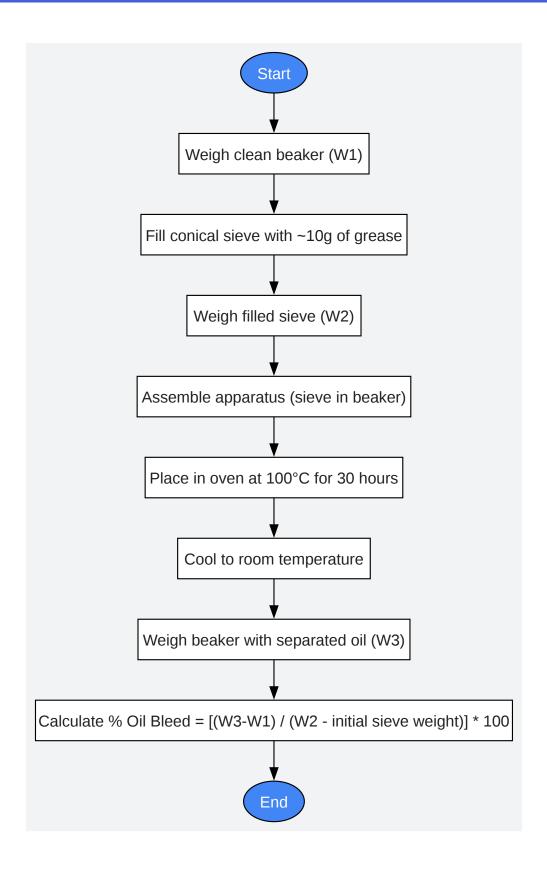
Accurate and repeatable measurement of oil bleed is essential for formulation development and quality control. The following are detailed protocols for two standard industry methods.

## ASTM D6184: Standard Test Method for Oil Separation from Lubricating Grease (Conical Sieve Method)

This method determines the tendency of a lubricating grease to separate oil at an elevated temperature under static conditions.

Workflow for ASTM D6184





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Caption: Experimental workflow for ASTM D6184.



#### Methodology:

- Apparatus: The apparatus consists of a 60-mesh corrosion-resistant wire cloth cone, a 200 mL beaker, and a beaker cover.
- Procedure: a. Weigh the clean, empty beaker to the nearest 0.01 g. b. Fill the conical sieve with approximately 10 g of the grease sample, avoiding the entrapment of air. c. Place the filled sieve in the beaker and cover it. d. Place the assembled apparatus in an oven maintained at 100 ± 1°C for 30 hours. e. After the heating period, remove the apparatus from the oven and allow it to cool to room temperature. f. Weigh the beaker containing the separated oil to the nearest 0.01 g.
- Calculation:
  - Oil Bleed, % = (mass of separated oil / initial mass of grease sample) x 100

### DIN 51817: Determination of Oil Separation from Lubricating Grease under Static Conditions

This method also measures oil separation under static conditions but includes the application of a weight to the grease sample.

#### Methodology:

- Apparatus: The apparatus includes a test cup with a wire mesh sieve at the bottom, an oil
  collecting beaker, and a 100 g weight.
- Procedure: a. Weigh the empty test cup and the oil collecting beaker separately to the nearest 0.001 g. b. Fill the test cup with the grease sample and level the surface. c. Place the filled test cup on the oil collecting beaker. d. Position the 100 g weight centrally on the surface of the grease. e. Place the entire assembly in an oven at a specified temperature (e.g., 40°C) for a specified duration (e.g., 18 hours for the accelerated test or 168 hours for the standard test). f. After the test period, remove the apparatus from the oven and allow it to cool. g. Weigh the oil collecting beaker with the separated oil.
- Calculation:



Oil Separation, % by mass = (mass of separated oil / initial mass of grease sample) x 100

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